

# Myristyl Palmitoleate (CAS 22393-82-4): A Technical Overview

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## Compound of Interest

Compound Name: *Myristyl palmitoleate*

Cat. No.: *B3117546*

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For the attention of: Researchers, scientists, and drug development professionals.

Disclaimer: Scientific literature providing in-depth biological and pharmacological data specifically for **Myristyl Palmitoleate** (CAS 22393-82-4) is limited. This document summarizes available chemical information and contextualizes its potential properties based on related compounds. Direct biological activities should not be assumed without specific experimental validation.

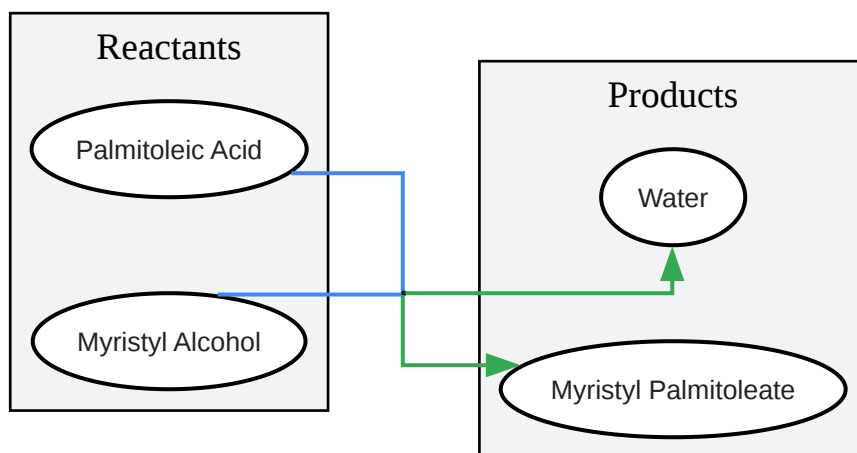
## Chemical Identity and Properties

**Myristyl palmitoleate** is a wax ester, an ester of myristyl alcohol (tetradecanol) and palmitoleic acid ((9Z)-hexadec-9-enoic acid).

Property	Value	Source
CAS Number	22393-82-4	[1]
Molecular Formula	C30H58O2	[1]
Molecular Weight	450.78 g/mol	[1]
Synonyms	9-Hexadecenoic acid, tetradecyl ester, (Z)-; Tetradecyl (9Z)-9-hexadecenoate	[1]
Purity (typical)	>99%	[1]
InChIKey	RSXGJFMEKMHQAN-SQFISAMPSA-N	[1]

## Synthesis

**Myristyl palmitoleate** is synthesized via the esterification of myristyl alcohol and palmitoleic acid. This reaction typically involves the removal of water to drive the equilibrium towards the formation of the ester.



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Caption: Synthesis of **Myristyl Palmitoleate**.

## Potential Applications and Inferred Biological Context

Direct evidence for the biological activity of **myristyl palmitoleate** is not readily available in published literature. However, insights can be drawn from related molecules.

### Comparison with Myristyl Palmitate

Myristyl palmitate, a structurally similar saturated wax ester, is primarily utilized in the cosmetics and pharmaceutical industries for its physical properties.<sup>[2][3]</sup> It functions as an emollient, forming a protective, moisturizing barrier on the skin.<sup>[2]</sup> In pharmaceutical formulations, it can be used as a lipid matrix in nanostructured drug delivery systems to enhance the encapsulation and stability of therapeutic agents.<sup>[2]</sup> It is plausible that **myristyl palmitoleate** could exhibit similar properties as an emollient and a lipid carrier, though this would require experimental confirmation.

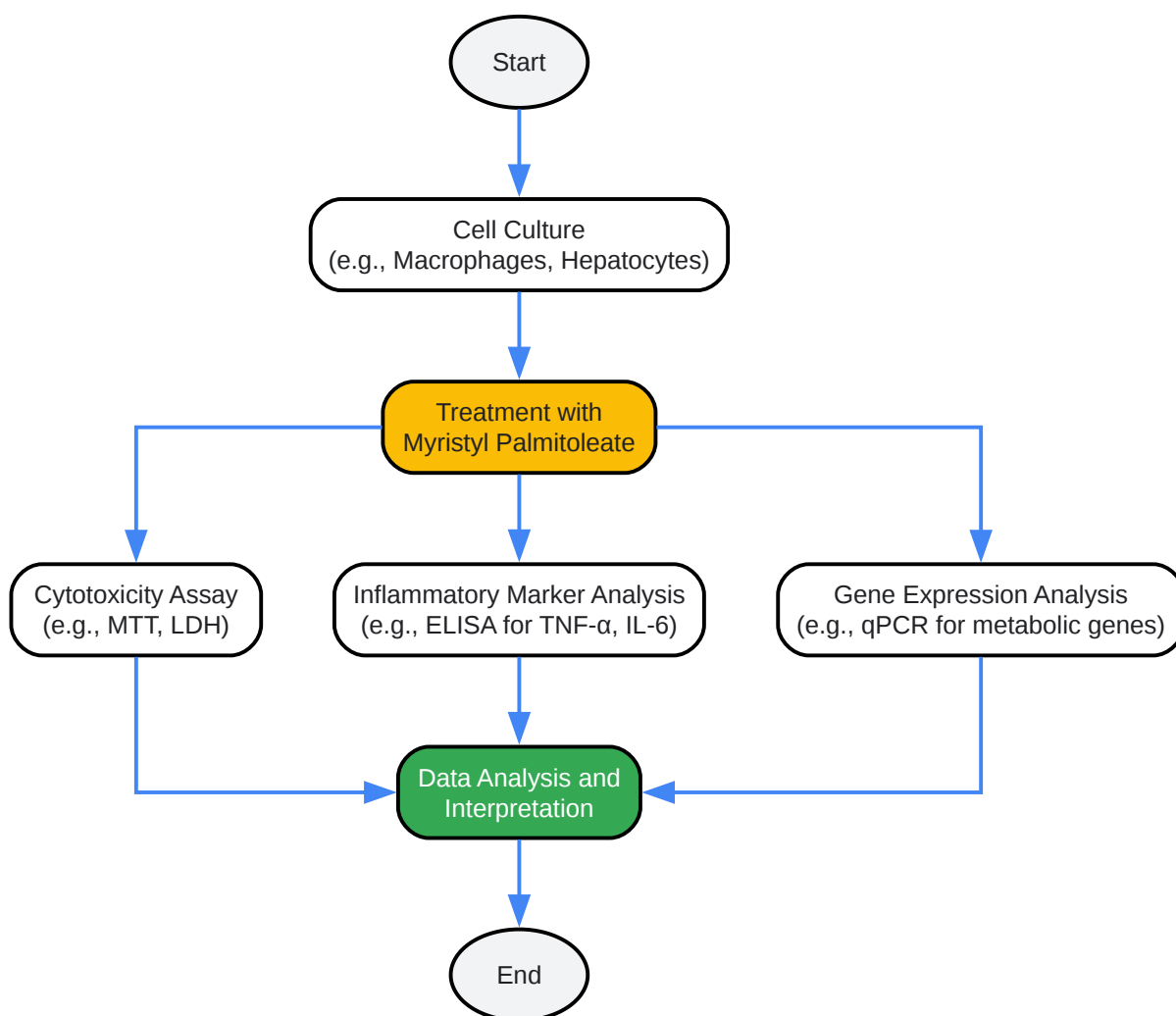
### Biological Activity of Palmitoleic Acid

The fatty acid component, palmitoleic acid, is recognized as a "lipokine," a lipid hormone that can influence metabolic processes.<sup>[4][5]</sup> Research on palmitoleic acid has shown it to possess anti-inflammatory properties and to play a role in improving insulin sensitivity.<sup>[4][6]</sup> It is crucial to emphasize that these biological activities are characteristic of the free fatty acid and cannot be directly extrapolated to **myristyl palmitoleate**. The esterification to myristyl alcohol alters the molecule's polarity, solubility, and how it would be metabolized, likely preventing it from acting directly on the pathways influenced by free palmitoleic acid.

### Experimental Protocols

Due to the lack of published research on the specific biological effects of **myristyl palmitoleate**, no established experimental protocols for its biological investigation are available. Researchers interested in studying this molecule would need to adapt general protocols for testing the biological activity of lipids.

A hypothetical experimental workflow to investigate the biological activity of **myristyl palmitoleate** could involve the following stages:



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Caption: Hypothetical workflow for in vitro screening.

## Safety and Handling

Safety Data Sheets (SDS) for **myristyl palmitoleate** indicate that it is intended for laboratory chemical use.[2] Standard safe handling procedures should be followed, including avoiding inhalation, and contact with skin and eyes.[2] It should be stored in a cool, dry, and well-ventilated place.[7] The product is generally stable under normal storage and handling conditions.[2]

## Conclusion

**Myristyl palmitoleate** (CAS 22393-82-4) is a well-defined wax ester from a chemical standpoint. However, there is a notable absence of research into its specific biological activities and mechanisms of action. While the properties of related compounds, such as myristyl palmitate and free palmitoleic acid, may offer clues to its potential functions as an emollient, drug delivery vehicle, or a precursor to bioactive molecules, these remain speculative. Further research is required to elucidate the pharmacological and biological profile of **myristyl palmitoleate** to determine its potential for therapeutic or other applications.

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